

physical and chemical properties of Cycloundeca-1,5-diene

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Compound of Interest

Compound Name: Cycloundeca-1,5-diene

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An In-depth Technical Guide to Cyclodeca-1,5-diene

Note: Information regarding **Cycloundeca-1,5-diene** is not readily available in public chemical databases. This guide will focus on the closely related and well-documented compound, Cyclodeca-1,5-diene. It is presumed that this is the compound of interest for research and development professionals.

Introduction

Cyclodeca-1,5-diene is a cyclic hydrocarbon with the molecular formula $C_{10}H_{16}$.^{[1][2][3]} It is a ten-membered ring containing two double bonds at the 1 and 5 positions. This diene is a versatile intermediate in organic synthesis, primarily due to the reactivity of its double bonds and the conformational flexibility of the medium-sized ring. The stereochemistry of the double bonds can vary, leading to different isomers such as (1Z,5Z)-cyclodeca-1,5-diene and (1E,5E)-1,5-cyclodecadiene.^[1] This document provides a comprehensive overview of the physical and chemical properties of Cyclodeca-1,5-diene, along with detailed experimental protocols for its synthesis and key reactions.

Physical and Chemical Properties

The properties of Cyclodeca-1,5-diene are summarized in the tables below. Data is provided for the most common isomers where available.

General Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆	[1] [2] [3] [4]
Molecular Weight	136.23 g/mol	[1] [2] [3] [4]
IUPAC Name	(1Z,5Z)-cyclodeca-1,5-diene	[1]
CAS Number	1124-78-3 ((E,Z)-isomer)	[2] [3]

Physical Properties

Property	Value	Source
Boiling Point	Not available	
Melting Point	Not available	
Density	1.328 g/cm ³ (for a derivative in crystalline form)	[2]
XLogP3	4.2	[1]
Ionization Energy	8.90 eV	[2]

Computed Properties

Property	Value	Source
Exact Mass	136.125200510 Da	[1]
Monoisotopic Mass	136.125200510 Da	[1]
Topological Polar Surface Area	0 Å ²	[1]
Heavy Atom Count	10	[1]
Complexity	104	[1]

Experimental Protocols

Synthesis of cis,cis-1,6-Cyclodecadiene

A two-step synthesis for a related isomer, cis,cis-1,6-cyclodecadiene, starting from cis,cis-1,5-cyclononadiene has been described. This method involves the formation of 1,2,6-cyclodecatriene, followed by chemical reduction.

Step 1: Synthesis of 1,2,6-Cyclodecatriene

- Detailed experimental procedures for this step were not available in the searched literature.

Step 2: Reduction to cis,cis-1,6-Cyclodecadiene

- Reactants: 1,2,6-cyclodecatriene, sodium metal, liquid ammonia.
- Procedure: The reduction is carried out by dissolving the 1,2,6-cyclodecatriene in liquid ammonia and adding sodium metal. The reaction progress is monitored by a color change.
- Work-up: Upon completion, the reaction is quenched, and the product is extracted with an organic solvent. The solvent is then removed under reduced pressure to yield the desired cis,cis-1,6-cyclodecadiene.

Hydroboration-Oxidation of 1,5-Cyclooctadiene (as a model for Cyclodecadiene)

The hydroboration of cyclic dienes is a common method to introduce boron-containing functional groups or to subsequently form diols. While a specific protocol for Cyclodeca-1,5-diene was not detailed, the hydroboration of the similar 1,5-cyclooctadiene to form 9-borabicyclo[3.3.1]nonane (9-BBN) is well-established and serves as a representative protocol.

Materials:

- 1,5-cyclooctadiene
- Borane-dimethyl sulfide complex (BMS)
- Anhydrous tetrahydrofuran (THF)
- Sodium hydroxide solution
- Hydrogen peroxide (30%)

- Ethyl ether

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a nitrogen inlet, place the 1,5-cyclooctadiene and anhydrous THF.
- Cool the flask in an ice bath.
- Slowly add the borane-dimethyl sulfide complex dropwise to the stirred solution over a period of 5 minutes.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 45 minutes.
- Quench the reaction by adding a few drops of water to hydrolyze any unreacted borane.
- For the oxidation step, add the sodium hydroxide solution, followed by the dropwise addition of hydrogen peroxide over 10 minutes.
- Heat the mixture to reflux for one hour.
- After cooling to room temperature, extract the product with ethyl ether.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain the crude diol.

Logical Workflow for Hydroboration-Oxidation



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Workflow for the hydroboration-oxidation of a cyclic diene.

Chemical Reactivity and Stability

Cyclodeca-1,5-diene exhibits reactivity typical of a cyclic diene. The double bonds can undergo a variety of addition reactions, including hydrogenation, halogenation, epoxidation, and hydroboration. The ten-membered ring structure allows for some conformational flexibility, which can influence the stereochemical outcome of reactions. Transannular reactions, where a reaction occurs between two non-adjacent atoms in the ring, are also a possibility in medium-sized rings.

The stability of Cyclodeca-1,5-diene is generally good under standard conditions, though like other dienes, it can be susceptible to oxidation and polymerization over time, especially in the presence of light and air. It is advisable to store it in a cool, dark place under an inert atmosphere.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

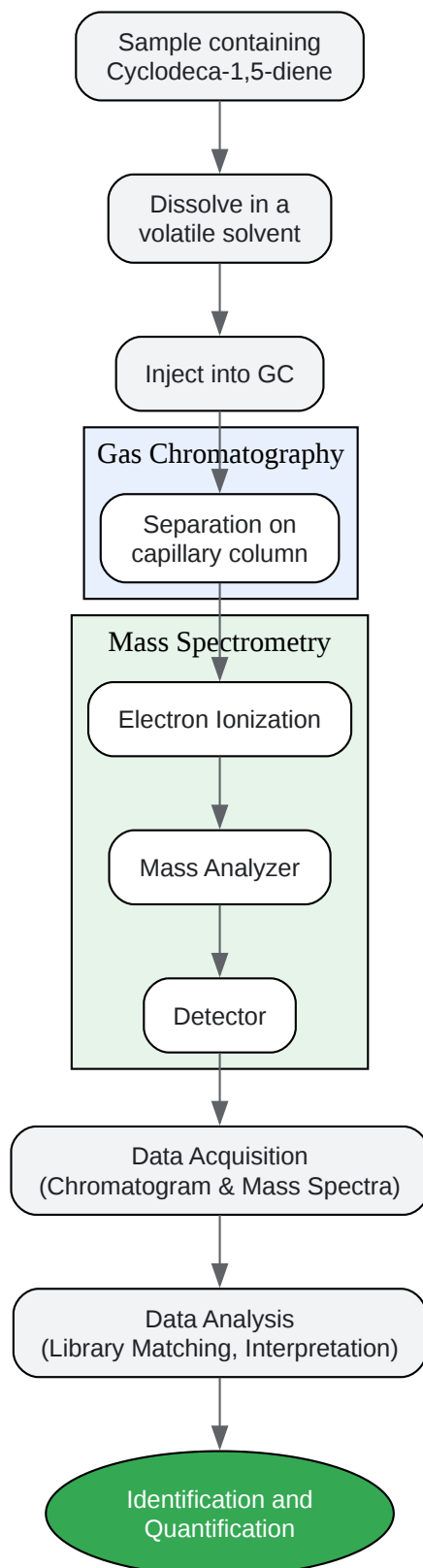
NMR spectroscopy is a crucial tool for the characterization of Cyclodeca-1,5-diene and its derivatives.

- ^1H NMR: The proton NMR spectrum will show characteristic signals for the olefinic protons in the region of 5-6 ppm. The signals for the allylic and other aliphatic protons will appear further upfield. The coupling patterns can provide information about the stereochemistry of the double bonds and the conformation of the ring.
- ^{13}C NMR: The carbon NMR spectrum will show signals for the sp^2 -hybridized carbons of the double bonds in the downfield region (typically 120-140 ppm) and the sp^3 -hybridized carbons of the ring in the upfield region.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of Cyclodeca-1,5-diene, allowing for both separation from other components in a mixture and identification based on its mass spectrum. The NIST WebBook provides mass spectral data for the (E,Z)-isomer of 1,5-Cyclodecadiene.

Analytical Workflow for GC-MS Analysis

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A typical workflow for the analysis of Cyclodeca-1,5-diene by GC-MS.

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